

Commercial Suppliers and Technical Guide for Boc-L-2-Cyanophenylalanine

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Compound of Interest

Compound Name: **Boc-L-2-Cyanophenylalanine**

Cat. No.: **B1302857**

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For researchers, scientists, and drug development professionals, this technical guide provides an in-depth overview of commercial sources for **Boc-L-2-Cyanophenylalanine**, a crucial building block in peptide synthesis. It also details experimental protocols for its application and explores its relevance in studying signaling pathways.

Boc-L-2-Cyanophenylalanine is a non-natural amino acid derivative widely used in the synthesis of peptides for various research and drug discovery applications.^[1] The presence of the cyano group on the phenyl ring offers unique properties, serving as a useful infrared probe or a precursor for other functional groups, thereby enabling the creation of peptides with novel characteristics.^[1]

Commercial Availability

A variety of chemical suppliers offer **Boc-L-2-Cyanophenylalanine**, with differences in purity, available quantities, and pricing. Below is a comparative table of offerings from prominent vendors to aid in procurement decisions.

Supplier	Catalog Number	Purity	Available Quantities
Chem-Impex	12858	≥ 99% (Chiral HPLC, HPLC)	250 mg, 1 g, 5 g, 25 g
Anaspec	AS-53014-B1	≥ 95% (HPLC)	1 g
AAPPTec	UBF119	Not Specified	5 g, 25 g
Sichuan Shifang Sangao Biochemical	Not Specified	≥ 99.0% (HPLC)	Inquire for details
NINGBO INNO PHARMCHEM CO.,LTD.	Not Specified	Not Specified	Inquire for details

Physicochemical Properties

Property	Value
CAS Number	216312-53-7 [2]
Molecular Formula	C ₁₅ H ₁₈ N ₂ O ₄ [2]
Molecular Weight	290.3 g/mol [2]
Appearance	White to off-white powder [1]
Melting Point	90 - 97 °C [2]
Optical Rotation	[α] ²⁵ _D = -33 ± 2° (c=1% in MeOH) [2]
Storage Conditions	0 - 8 °C [2]

Experimental Protocols: Incorporation into Peptides via Solid-Phase Peptide Synthesis (SPPS)

The following is a generalized protocol for the incorporation of **Boc-L-2-Cyanophenylalanine** into a peptide sequence using Boc-based solid-phase peptide synthesis (SPPS).

Resin Preparation and Swelling

- Resin Selection: A suitable resin for Boc-SPPS, such as Merrifield resin, is chosen based on the desired C-terminal functionality (acid or amide).
- Swelling: The resin is swelled in a suitable solvent, typically dichloromethane (DCM), for 30-60 minutes prior to the first amino acid coupling.

Boc Deprotection

The N-terminal Boc protecting group of the resin-bound amino acid or peptide is removed to allow for the coupling of the next amino acid.

- Reagent: A solution of 50% trifluoroacetic acid (TFA) in DCM is commonly used.[3]
- Procedure:
 - Wash the resin with DCM (3x).
 - Add the 50% TFA/DCM solution to the resin and agitate for 5 minutes.
 - Drain the TFA solution.
 - Add a fresh portion of the 50% TFA/DCM solution and agitate for an additional 20-25 minutes.[3]
 - Drain the deprotection solution and wash the resin thoroughly with DCM (5x) to remove residual TFA.

Neutralization

The protonated N-terminus resulting from the acidic deprotection step is neutralized to the free amine to enable the subsequent coupling reaction.

- Reagent: A solution of 10% N,N-diisopropylethylamine (DIEA) in DCM.
- Procedure:
 - Add the 10% DIEA/DCM solution to the resin and agitate for 2 minutes.

- Drain the neutralization solution.
- Repeat the neutralization step.
- Wash the resin with DCM (5x) to remove excess base.

Amino Acid Coupling

Boc-L-2-Cyanophenylalanine is coupled to the deprotected N-terminus of the growing peptide chain.

- Reagents:
 - **Boc-L-2-Cyanophenylalanine** (3 equivalents relative to resin loading).
 - A coupling agent, such as N,N'-dicyclohexylcarbodiimide (DCC) (3 equivalents).
 - An activator, such as 1-hydroxybenzotriazole (HOBr), can be included to minimize racemization.
- Procedure:
 - In a separate vessel, dissolve **Boc-L-2-Cyanophenylalanine** in a minimal amount of dimethylformamide (DMF).
 - Add the dissolved amino acid to the neutralized resin.
 - In another vessel, dissolve the coupling agent (e.g., DCC) in DCM.
 - Add the coupling agent solution to the reaction vessel containing the resin and amino acid.
 - Agitate the reaction mixture for 2-4 hours at room temperature.
 - Monitor the completion of the coupling reaction using a qualitative test such as the Kaiser test. A negative result (yellow beads) indicates a successful coupling.
 - After completion, drain the coupling solution and wash the resin with DMF (3x) and DCM (3x).

This cycle of deprotection, neutralization, and coupling is repeated for each subsequent amino acid in the desired peptide sequence.

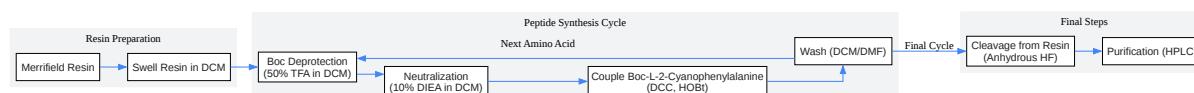
Final Cleavage and Deprotection

Once the peptide synthesis is complete, the peptide is cleaved from the resin, and all side-chain protecting groups are removed.

- Reagent: Anhydrous hydrogen fluoride (HF) is the traditional reagent for cleaving peptides from Merrifield resins in Boc-SPPS. This reaction requires specialized equipment and stringent safety precautions.
- Scavengers: Scavengers, such as anisole or cresol, are added to the cleavage cocktail to trap reactive carbocations generated during the cleavage process, thereby preventing side reactions with sensitive amino acid residues like methionine and tryptophan.

Visualization of Experimental Workflow and Signaling Pathway

To visually represent the processes involved, the following diagrams have been generated using Graphviz.

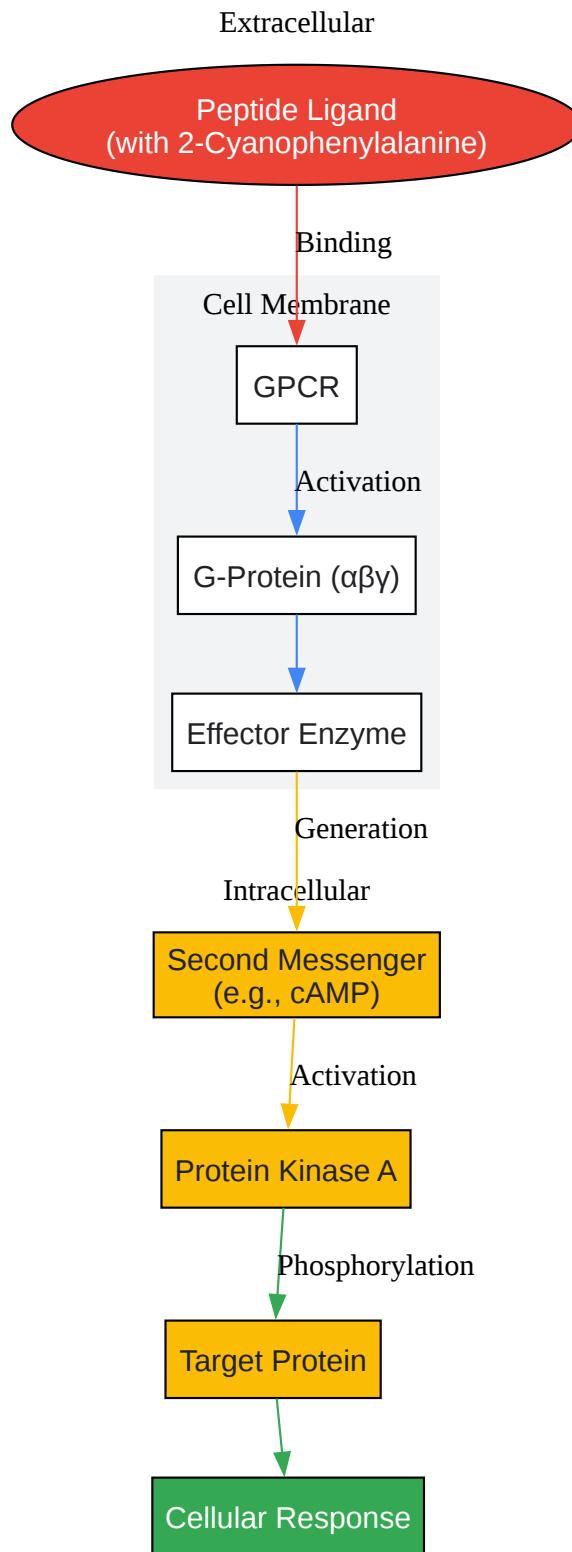


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Boc-SPPS Workflow for Incorporating **Boc-L-2-Cyanophenylalanine**.

The incorporation of cyanophenylalanine into peptides can be instrumental in probing biological systems. For instance, peptides containing this modified amino acid can be used to study

protein-protein interactions within a signaling cascade, such as a G-protein coupled receptor (GPCR) pathway. The cyano group can serve as a unique spectroscopic marker.



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Conceptual GPCR Signaling Pathway with a Cyanophenylalanine-Containing Peptide Ligand.

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